

An In-depth Technical Guide to the Chemical Structure of Streptomycin Sulfate

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Streptomycin (sulfate)

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and analytical methodologies for streptomycin sulfate. The information is intended to support research, development, and quality control activities related to this important aminoglycoside antibiotic.

Chemical Identity and Structure

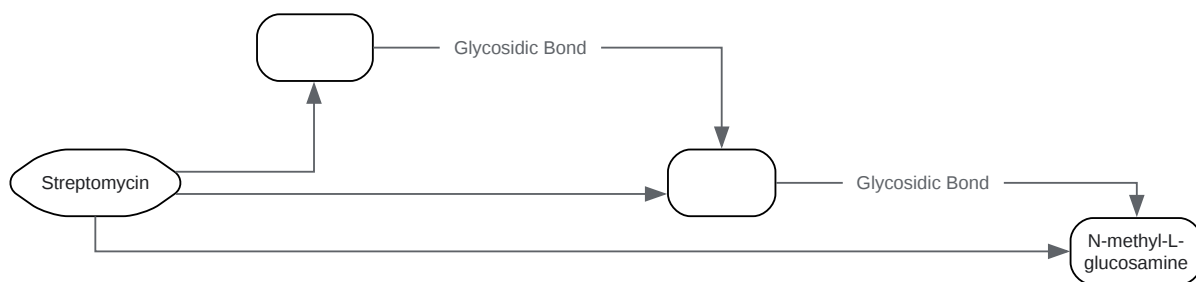
Streptomycin sulfate is the sulfate salt of streptomycin, an antibiotic produced by the actinobacterium *Streptomyces griseus*.^[1] It is a potent inhibitor of protein synthesis in a broad spectrum of bacteria.^{[2][3]}

The chemical structure of streptomycin is complex, consisting of three main components: streptidine, streptose, and N-methyl-L-glucosamine, linked by glycosidic bonds.^[4] The sulfate salt is the common pharmaceutical form.

Table 1: Chemical Identification of Streptomycin Sulfate

Identifier	Value
IUPAC Name	bis(2-[(1R,2R,3S,4R,5R,6S)-3-(diaminomethylideneamino)-4-[(2R,3R,4R,5S)-3-[(2S,3S,4S,5R,6S)-4,5-dihydroxy-6-(hydroxymethyl)-3-(methylamino)oxan-2-yl]oxy-4-formyl-4-hydroxy-5-methyloxolan-2-yl]oxy-2,5,6-trihydroxycyclohexyl]guanidine);sulfuric acid[5]
Molecular Formula	(C ₂₁ H ₃₉ N ₇ O ₁₂) ₂ ·3H ₂ SO ₄ [1]
Molecular Weight	1457.41 g/mol [1]
CAS Number	3810-74-0[5][6]

Below is a diagram illustrating the logical relationship of the core components of the streptomycin molecule.



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Core components of the Streptomycin molecule.

Physicochemical Properties

The physicochemical properties of streptomycin sulfate are critical for its formulation, delivery, and stability. It is a white to light gray or pale buff powder with a faint amine-like odor.[7]

Table 2: Physicochemical Properties of Streptomycin Sulfate

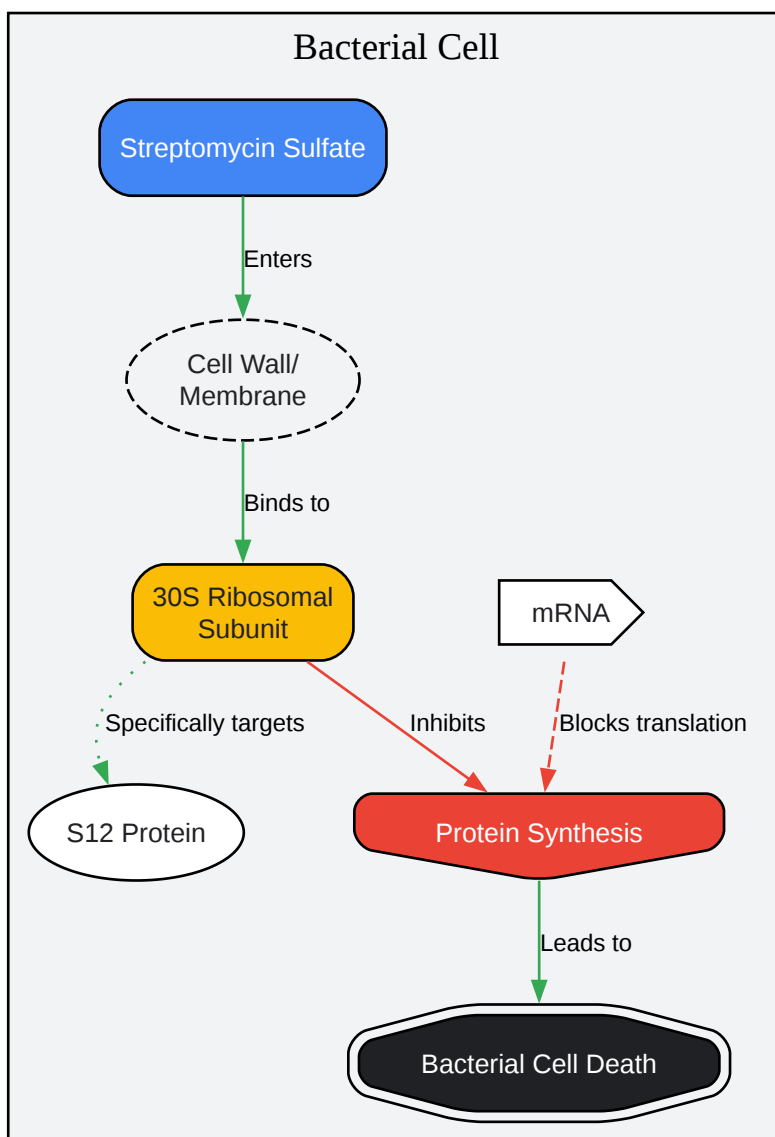
Property	Value
Appearance	White to off-white powder[8]
Solubility	Water: > 20 mg/mL; Methanol: 0.85 mg/mL; Ethanol: 0.30 mg/mL[9]
pH (reconstituted solution)	4.5 - 7.0[4][8]
Melting Point	Not Available
Stability	Hygroscopic; stable in neutral solutions for weeks at temperatures below 25°C; unstable in strong acids and alkalis.[7][10]

Mechanism of Action

Streptomycin exerts its antibacterial effect by inhibiting protein synthesis in prokaryotes. The primary target is the 30S ribosomal subunit.[3][6]

The binding of streptomycin to the S12 protein of the 30S ribosomal subunit interferes with the initiation complex formation and causes misreading of the mRNA, ultimately leading to bacterial cell death.[1][8]

The following diagram illustrates the signaling pathway of streptomycin's mechanism of action.



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Mechanism of action of Streptomycin.

Experimental Protocols for Analysis

The quality and purity of streptomycin sulfate are typically assessed using chromatographic techniques. High-Performance Liquid Chromatography (HPLC) is a widely used method.

High-Performance Liquid Chromatography (HPLC)

A common method for the analysis of streptomycin sulfate involves reversed-phase HPLC with a suitable detector.[11]

Objective: To determine the purity of a streptomycin sulfate sample and identify any related impurities.

Materials:

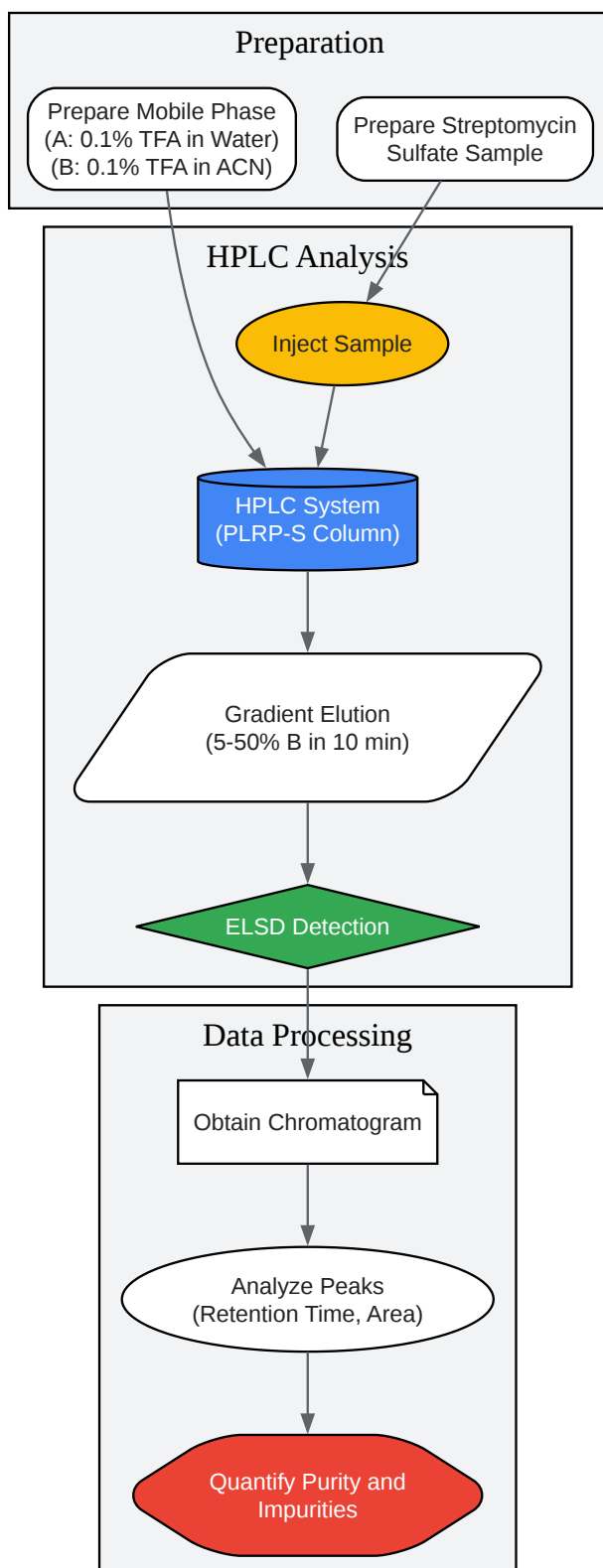
- Streptomycin Sulfate reference standard and sample
- HPLC grade water
- Trifluoroacetic acid (TFA)
- Acetonitrile (ACN)
- PLRP-S 100Å, 5 µm, 150 x 4.6 mm column[6]
- Evaporative Light Scattering Detector (ELSD)[6]

Procedure:

- Mobile Phase Preparation:
 - Mobile Phase A: 0.1% TFA in water.[6]
 - Mobile Phase B: 0.1% TFA in ACN.[6]
- Sample Preparation:
 - Dissolve a known concentration of streptomycin sulfate in the mobile phase.
- Chromatographic Conditions:
 - Column: PLRP-S 100Å, 5 µm, 150 x 4.6 mm.[6]
 - Flow Rate: 1.0 mL/min.[6]
 - Gradient: 5-50% B in 10 minutes.[6]

- Detection: ELSD (Nebulizer=70 °C, Evaporator=85 °C, Gas=1.0 SLM).[6]
- Analysis:
 - Inject the prepared sample onto the HPLC system.
 - Monitor the chromatogram for the main streptomycin peak and any impurity peaks.
 - Quantify impurities based on their peak areas relative to the main peak.

The following diagram outlines a typical experimental workflow for the HPLC analysis of streptomycin sulfate.



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Workflow for HPLC analysis of Streptomycin Sulfate.

Mass Spectrometry (MS)

Liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) is a powerful technique for the sensitive and specific quantification of streptomycin and its metabolites in various matrices.^[12] This method is particularly useful for residue analysis in food products and for pharmacokinetic studies.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an invaluable tool for the structural elucidation and characterization of streptomycin. ¹H and ¹³C NMR, along with two-dimensional techniques like HSQC, can be used to confirm the identity of the molecule and to study its protonation states in solution.^[13]

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Structure of Streptomycin Sulfate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15967514/docs#an-in-depth-technical-guide-to-the-chemical-structure-of-streptomycin-sulfate]

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